

Technical Whitepaper: [Leu5]-Enkephalin TFA Research Grade Specifications & Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: [Leu5]-Enkephalin TFA(58822-25-6(free bas))

Cat. No.: B8103135

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Executive Summary

[Leu5]-Enkephalin (Tyr-Gly-Gly-Phe-Leu) is a highly conserved, endogenous pentapeptide that functions as a primary agonist for the delta (δ OR) and mu (μ OR) opioid receptors[1]. In drug discovery and neuropharmacology, it serves as a critical reference compound for mapping nociceptive circuits, cardiovascular regulation, and ischemic neuroprotection[1][2]. As a Senior Application Scientist, I have observed that the successful application of this peptide in highly sensitive in vitro and in vivo assays depends heavily on understanding its physicochemical state—specifically the distinction between its free base (CAS 58822-25-6) and its research-grade trifluoroacetate (TFA) salt form (CAS 73563-78-7)[3]. This guide establishes the definitive specifications, self-validating handling protocols, and mechanistic workflows required for robust experimental reproducibility.

Physicochemical Properties & Quantitative Specifications

In solid-phase peptide synthesis (SPPS), trifluoroacetic acid is utilized during the final cleavage step. Consequently, research-grade [Leu5]-Enkephalin is predominantly supplied as a

lyophilized TFA salt[3]. This protonates the basic residues, significantly enhancing aqueous solubility and long-term stability compared to the neutral free base.

Specification Parameter	Value / Description
Peptide Sequence	Tyr-Gly-Gly-Phe-Leu (YGGFL)[4][5]
CAS Number (Free Base)	58822-25-6[5][6]
CAS Number (TFA Salt)	73563-78-7[3]
Molecular Weight (Free Base)	555.6 Da[5][6]
Molecular Weight (TFA Salt)	669.66 Da[3]
Chemical Formula (Free Base)	C ₂₈ H ₃₇ N ₅ O ₇ [5][6]
Purity (HPLC)	≥ 95.0% to ≥ 99.0% (Research Grade)[6][7]
Solubility (Aqueous)	Soluble in Water/PBS up to 5 mg/mL
Solubility (Organic)	Soluble in DMSO ≥ 150 mg/mL (269.97 mM)[5][6]
Storage (Lyophilized Solid)	-20°C (Stable for up to 3 years)[4][5]
Storage (Reconstituted)	-80°C (Stable for up to 1 year)[5]

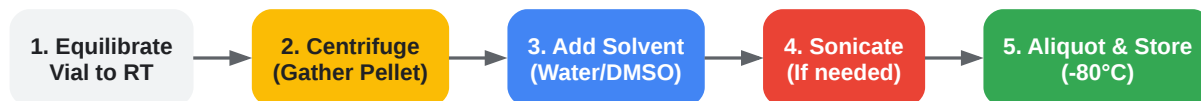
Reconstitution & Storage: A Self-Validating Protocol

Peptides are inherently prone to aggregation, hydrolysis, and adsorption to plastic surfaces. The following protocol is engineered to mitigate these failure points through strict procedural causality.

Step-by-Step Methodology

- Thermal Equilibration: Before opening, allow the sealed vial to equilibrate to room temperature in a desiccator for 30 minutes.
 - Causality: Lyophilized peptides are highly hygroscopic. Opening a cold vial introduces ambient moisture, leading to rapid hydrolytic degradation of the peptide bonds.

- Centrifugation: Centrifuge the vial at 10,000 x g for 60 seconds.
 - Causality: Lyophilization often disperses the peptide as an invisible film along the vial walls. Centrifugation gathers the material into a visible pellet, ensuring accurate molarity upon solvent addition.
- Primary Solubilization: Add the required volume of solvent. For high-concentration stock solutions (>5 mg/mL), use anhydrous DMSO[5]. For physiological assays, use sterile, endotoxin-free water or PBS.
- Sonication: If phase separation or cloudiness occurs, subject the vial to mild water-bath sonication for 3–5 minutes[5][7].
 - Causality: Hydrophobic residues (Phe, Leu) can induce transient intermolecular β -sheet aggregation. Sonication disrupts these hydrogen bonds, ensuring a homogenous monomeric solution.
- Aliquoting & Cryopreservation: Divide the stock solution into single-use aliquots (e.g., 10–50 μ L) in low-protein-binding tubes and immediately freeze at -80°C[5].
 - Causality: Repeated freeze-thaw cycles cause localized pH shifts and ice-crystal-induced shear stress, which permanently denature the peptide.



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Fig 2. Standardized reconstitution and storage workflow for lyophilized [Leu5]-Enkephalin.

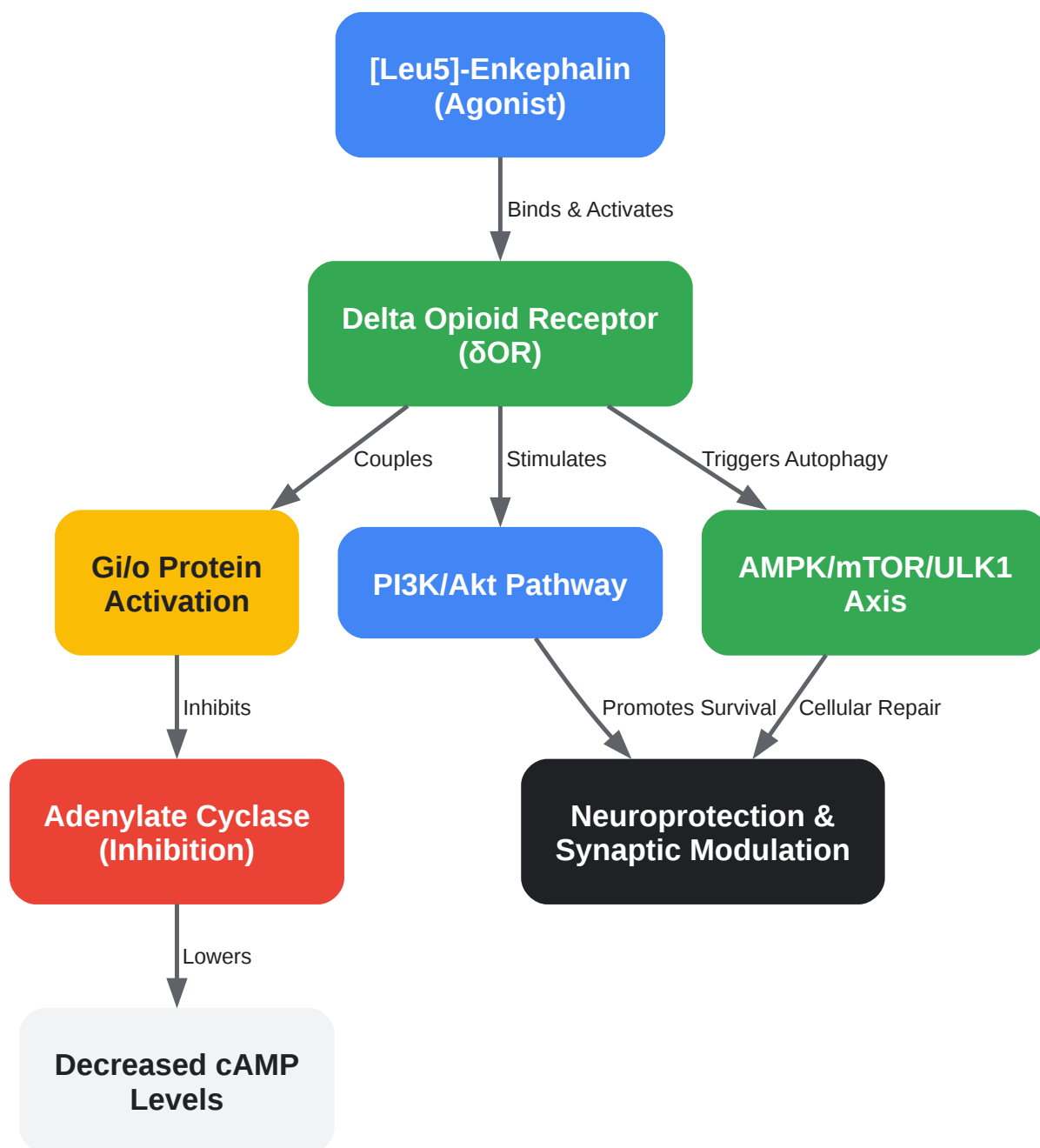
Receptor Pharmacology & Mechanistic Signaling

[Leu5]-Enkephalin acts as a potent endogenous agonist at δ OR ($K_i \approx 4.0$ nM) and μ OR ($K_i \approx 3.4$ nM)[5]. While traditionally studied for its antinociceptive properties[1], recent advanced profiling has highlighted its profound neuroprotective capabilities during global cerebral ischemia[2][8].

When [Leu5]-Enkephalin binds to δ OR, it initiates a cascade via the inhibitory G-protein (Gi/o). This coupling directly inhibits adenylate cyclase (AC), leading to a rapid decrease in intracellular cyclic AMP (cAMP)[1]. Concurrently, δ OR activation triggers two distinct neuroprotective axes:

- The Autophagy Axis: Activation of the AMPK/mTOR/ULK1 pathway enhances neuronal autophagy, clearing damaged organelles post-ischemia and improving neuronal survival[2].

- The Pro-survival Axis: Activation of the PI3K/Akt pathway protects cells against apoptosis[8], while downstream modulation of PKC α -MARCKS and BDNF-ERK-synapsin I improves synaptic transmission and dendritic spine morphology[9].



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Fig 1. [Leu5]-Enkephalin δ OR signaling pathways mediating neuroprotection and cAMP reduction.

Experimental Workflow: In Vitro Functional Profiling

To validate the biological activity of a newly reconstituted [Leu5]-Enkephalin batch, a cAMP inhibition assay is the gold standard. Because δ OR is Gi/o-coupled[1][8], the assay must be carefully designed to measure a decrease in an artificially elevated cAMP pool.

Step-by-Step cAMP Inhibition Assay

- **Cell Preparation:** Seed HEK-293 cells stably expressing human δ OR into a 384-well microplate at 10,000 cells/well. Incubate overnight.
- **Phosphodiesterase Inhibition:** Wash cells and pre-incubate with assay buffer containing 500 μ M IBMX for 15 minutes.
 - **Causality:** Endogenous phosphodiesterases (PDEs) rapidly hydrolyze cAMP. IBMX inhibits PDEs, forcing the accumulation of cAMP so that changes become detectable within the assay window.
- **Adenylate Cyclase Stimulation:** Add 10 μ M Forskolin to the wells.
 - **Causality:** In a resting cell, baseline cAMP is too low to accurately measure a Gi/o-mediated reduction. Forskolin directly and robustly activates adenylate cyclase, creating a high cAMP baseline.
- **Peptide Treatment:** Immediately co-incubate with serial dilutions of [Leu5]-Enkephalin (ranging from 10 pM to 10 μ M) for 30 minutes at 37°C.
- **Detection & Analysis:** Lyse the cells using a TR-FRET or luminescence-based cAMP detection kit. Plot the dose-response curve to calculate the IC₅₀ value. A high-quality research-grade peptide should yield an IC₅₀ in the low nanomolar range (typically 1–5 nM) [5].

References

- Title: [Leu5]-Enkephalin, delta and mu-receptor agonist (CAS 58822-25-6)
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- Source: vareum.
- Source: nih.gov (PubMed)
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- Source: nih.gov (PubMed)
- Title: [Leu5]-Enkephalin (Leu-enkephalin)
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- To cite this document: BenchChem. [Technical Whitepaper: [Leu5]-Enkephalin TFA Research Grade Specifications & Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8103135/docs#technical-whitepaper-leu5-enkephalin-tfa-research-grade-specifications-applications\]](https://www.benchchem.com/product/b8103135/docs#technical-whitepaper-leu5-enkephalin-tfa-research-grade-specifications-applications)

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